

Itaconyl Chloride: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Itaconyl chloride*

Cat. No.: B157720

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal risk assessment or Safety Data Sheet (SDS). Always consult the most up-to-date SDS for **Itaconyl Chloride** before handling and ensure all activities are conducted in strict accordance with institutional and regulatory safety protocols.

Introduction

Itaconyl chloride (CAS No: 1931-60-8) is a highly reactive, colorless liquid with a pungent odor.^[1] As a derivative of itaconic acid, it serves as a critical building block in the synthesis of a variety of polymers, plastics, and specialty chemicals, including acrylic acid derivatives.^[1] Its bifunctional nature, possessing two acyl chloride groups, makes it a valuable cross-linking agent in the production of resins, enhancing the mechanical and chemical resistance of materials used in coatings, adhesives, and composites.^[1] In the pharmaceutical and drug development sectors, the reactivity of **itaconyl chloride** allows for its use in the synthesis of novel molecules and functionalized materials. However, its high reactivity also necessitates stringent safety precautions and handling protocols to mitigate potential hazards. This guide provides an in-depth overview of the safety considerations, handling procedures, and emergency responses associated with **itaconyl chloride**.

Hazard Identification and Classification

Itaconyl chloride is classified as a corrosive substance that can cause severe skin burns and eye damage.[\[2\]](#) It is also irritating to the respiratory system.[\[2\]](#) Due to its reactivity, particularly with water and other nucleophilic reagents, it must be handled with extreme care.

GHS Hazard Statements

- H314: Causes severe skin burns and eye damage.[\[2\]](#)
- H318: Causes serious eye damage.[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)
- H402: Harmful to aquatic life.

GHS Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[2\]](#)[\[3\]](#)
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor.[\[2\]](#)[\[3\]](#)
- P501: Dispose of contents/ container to an approved waste disposal plant.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety-related data for **itaconyl chloride** is provided in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of Itaconyl Chloride

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ Cl ₂ O ₂	[1] [2] [4] [5] [6] [7]
Molecular Weight	166.99 g/mol	[1] [2] [4] [6]
Appearance	Colorless liquid	[1]
Odor	Pungent	[1]
Boiling Point	89 °C @ 17 mm Hg	[1] [2] [5] [7]
Density	1.407 g/mL at 25 °C	[1] [2] [5] [7]
Refractive Index	n _{20/D} 1.493	[1] [2] [5] [7]

Table 2: Safety and Hazard Data for Itaconyl Chloride

Parameter	Value	Source(s)
Flash Point	>230 °F (>110 °C)	[1] [2] [7]
Hazard Codes	C (Corrosive)	[1] [2]
Risk Statements	R34: Causes burns.R36/37: Irritating to eyes and respiratory system.	[2] [6]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.S27: Take off immediately all contaminated clothing.S28: After contact with skin, wash immediately with plenty of soap-suds.S36/37/39: Wear suitable protective clothing, gloves and eye/face protection.S45: In case of accident or if you feel unwell, seek medical advice immediately.	[2] [6]
RIDADR	UN 3265 8/PG 2	[1] [2] [6]
Hazard Class	8 (Corrosive substances)	[1] [2] [6]
Packing Group	III	[1] [2] [6]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)

- Skin Protection: Wear appropriate protective gloves (e.g., butyl rubber, neoprene) and clothing to prevent skin exposure.^[8] Gloves must be inspected prior to use and disposed of properly after contamination.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If inhalation of vapors is possible, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.^[8]

Safe Handling Practices

- Handle only in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.^[8]
- Avoid breathing vapors or mist.^[2]
- Keep away from incompatible materials such as water, bases, and reducing agents.^[8]
- Use ground-glass joints for apparatus to prevent leaks.^[9]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
^[8]

Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.^[8]
- Protect from moisture, as it reacts violently with water.^[10]
- Store under an inert atmosphere.^[8]

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids.^{[3][8]} Seek immediate medical attention.^[8]

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[8] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[8]
- Inhalation: Move to fresh air.[8] If not breathing, give artificial respiration.[8] Seek medical attention if symptoms occur.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[8] Do NOT induce vomiting. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[8]
- Specific Hazards: Combustible material.[3] Hazardous combustion products may include carbon oxides and hydrogen chloride gas.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[3]

Accidental Release Measures

- Ensure adequate ventilation.
- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment.
- Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- Do not allow the product to enter drains.

Experimental Protocol: Synthesis of Itaconyl Chloride

The following is a detailed methodology for the synthesis of **itaconyl chloride** from itaconic acid and phosphorus pentachloride, adapted from established procedures.[9][11] This protocol

is intended for experienced chemists and should be performed with all necessary safety precautions in place.

Materials and Equipment

- Itaconic acid
- Phosphorus pentachloride (PCl_5)
- Toluene (as a purifying solvent)[\[11\]](#)
- Round-bottomed flask with ground-glass joints
- Reflux condenser with a drying tube leading to a gas-absorption trap
- Vigreux column
- Distillation apparatus
- Vacuum pump and water aspirator
- Heating mantle

Procedure

- Reaction Setup: In a 500-mL round-bottomed flask equipped with a reflux condenser and a gas-absorption trap, place 234 g (1.1 mole) of phosphorus pentachloride and 65 g (0.5 mole) of itaconic acid.[\[9\]](#) It is recommended to use a slight molar excess of phosphorus pentachloride to improve the yield.[\[9\]](#) A mole ratio of PCl_5 to itaconic acid of 2.15:1 has been shown to be optimal.[\[11\]](#)
- Initial Reaction: Mix the reagents by shaking the flask. A vigorous reaction will commence after a few minutes, leading to partial liquefaction and the evolution of hydrogen chloride gas.[\[9\]](#)
- Reflux: Once the initial reaction subsides, gently heat the mixture to reflux the phosphorus oxychloride that is formed. Continue heating for an additional 15 minutes after all the solid

has dissolved.[9] Prolonged heating can lead to a color change from pale yellow to deep orange or red and a decrease in yield.[9]

- Removal of Phosphorus Oxychloride: Replace the reflux condenser with a Vigreux column and remove the phosphorus oxychloride by distillation at reduced pressure using a water aspirator.[9] A significant amount of dissolved hydrogen chloride will be liberated at this stage.[9]
- Vacuum Distillation of Product: Once all the phosphorus oxychloride has been removed, reduce the pressure further using a vacuum pump and collect the **itaconyl chloride**. The optimal vacuum distillation temperature is around 80°C.[11] The product will distill at approximately 70-75°C at 2 mm Hg.[9]
- Purification: The collected product can be further purified by distillation through a packed column to yield a water-white liquid.[9]

Visualizations

Itaconyl Chloride Handling Safety Workflow

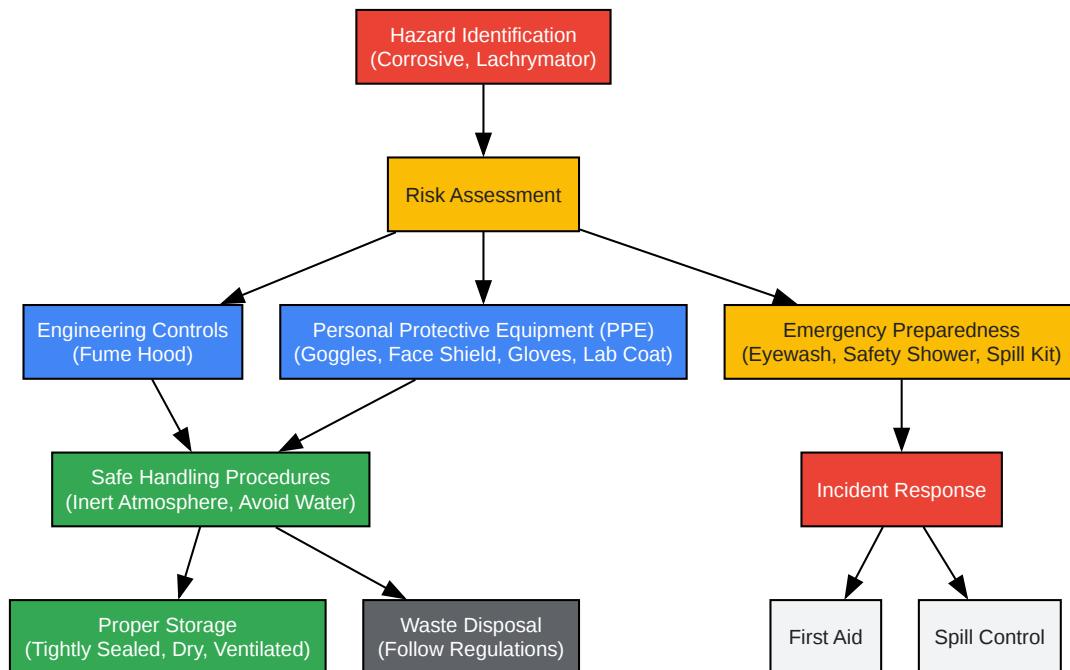


Figure 1: Itaconyl Chloride Handling Safety Workflow

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Caption: Logical flow of safety precautions for handling **itaconyl chloride**.

Experimental Workflow for Itaconyl Chloride Synthesis

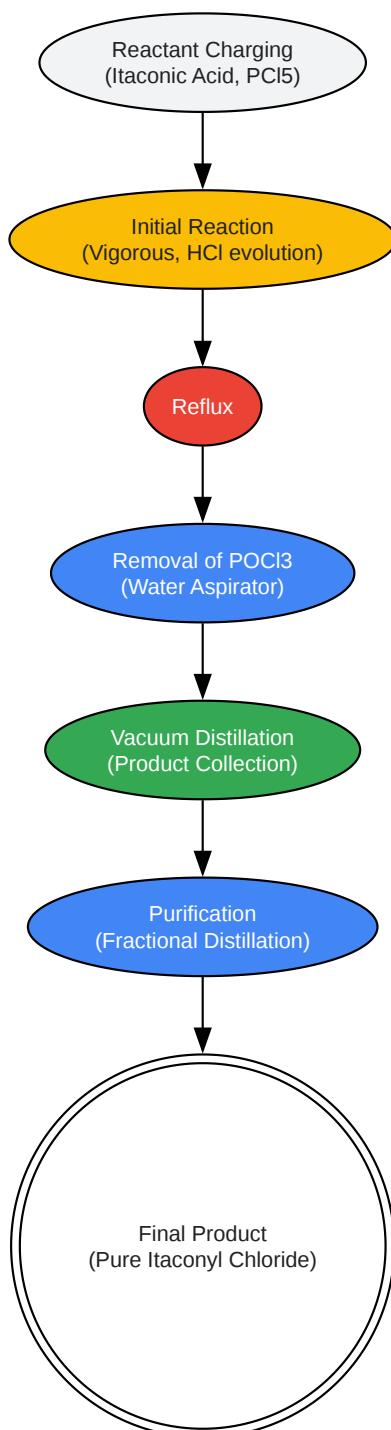


Figure 2: Experimental Workflow for Itaconyl Chloride Synthesis

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Caption: Step-by-step workflow for the synthesis of **itaconyl chloride**.

Conclusion

Itaconyl chloride is a valuable and reactive compound with significant applications in chemical synthesis and materials science. Its hazardous nature demands a thorough understanding of its properties and strict adherence to safety protocols. By implementing the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can handle **itaconyl chloride** safely and effectively, minimizing risks while harnessing its synthetic potential. Always prioritize safety through proper planning, the use of appropriate protective equipment, and a comprehensive understanding of emergency procedures.

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